

Application of DRI-C21045 in Co-culture of T Cells and B Cells

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Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B15585153

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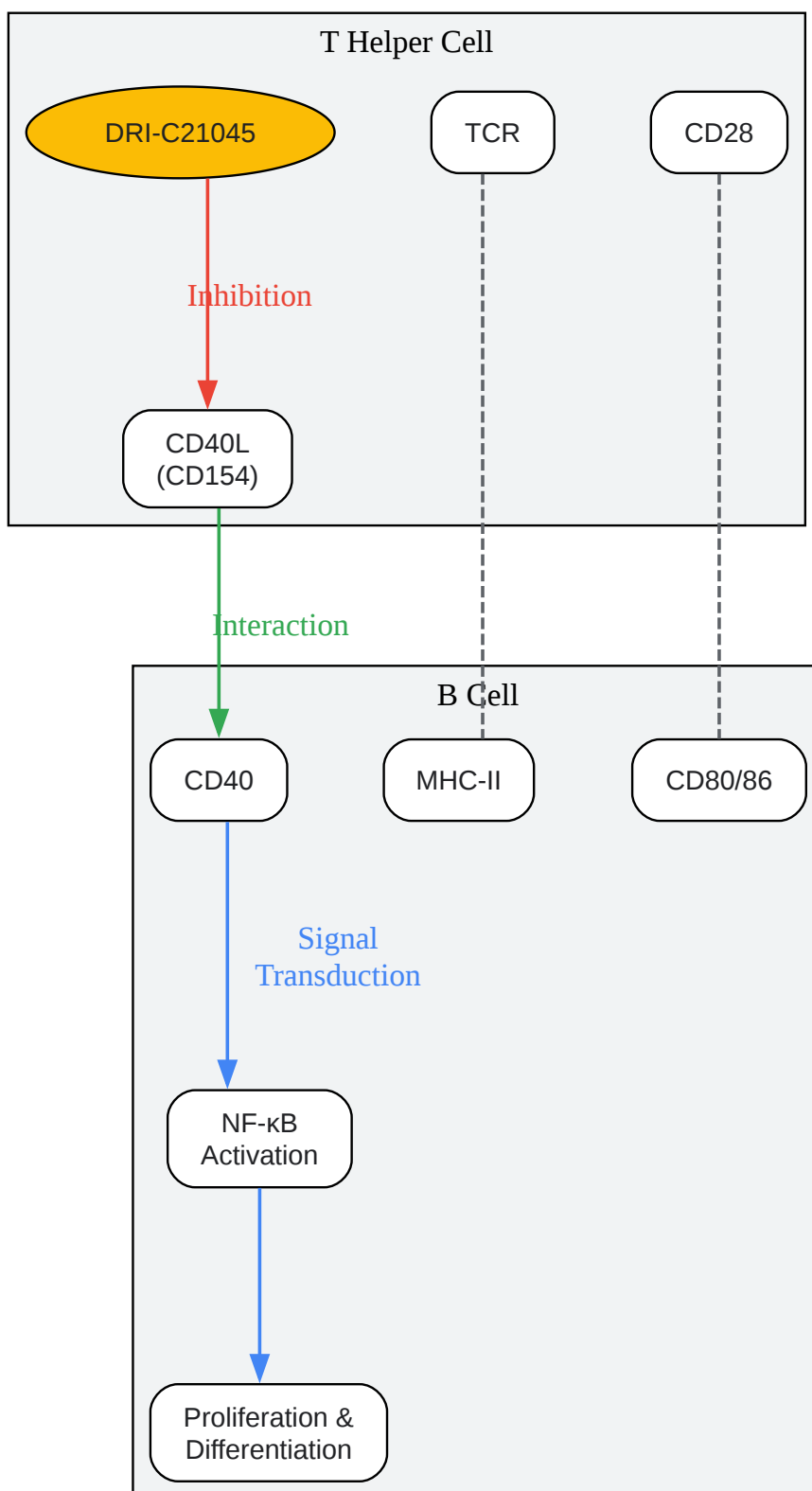
Introduction

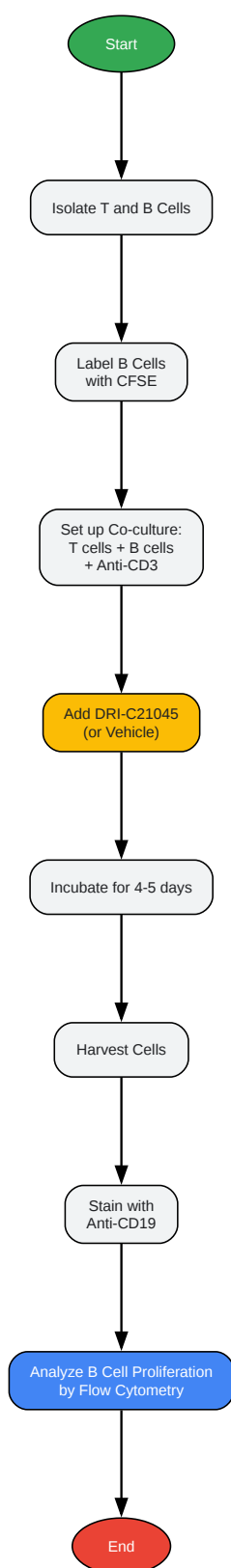
The interaction between CD40 on B cells and CD40 ligand (CD40L or CD154) on activated T helper cells is a cornerstone of T cell-dependent humoral immunity. This co-stimulatory signal is essential for B cell activation, proliferation, differentiation into plasma cells, immunoglobulin class switching, and the formation of germinal centers. Dysregulation of the CD40-CD40L pathway is implicated in various autoimmune diseases and B-cell malignancies, making it a prime target for therapeutic intervention.

DRI-C21045 is a potent and selective small-molecule inhibitor of the CD40-CD40L protein-protein interaction.^{[1][2]} It has been shown to concentration-dependently inhibit the activation of NF- κ B and B cell proliferation induced by CD40L.^{[1][2]} This application note provides detailed protocols for utilizing **DRI-C21045** in a T cell and B cell co-culture system to study the consequences of CD40-CD40L blockade.

Mechanism of Action

DRI-C21045 directly binds to CD40L, preventing its engagement with the CD40 receptor on B cells. This blockade disrupts the downstream signaling cascade that is crucial for B cell activation and function. Key signaling events inhibited by **DRI-C21045** include the activation of the NF- κ B pathway, which is a central regulator of B cell proliferation and survival.^{[1][3][4]}





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References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Small-Molecule Inhibitors of the CD40-CD40L Costimulatory Protein-Protein Interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Small-Molecule Inhibitors of the CD40-CD40L Costimulatory Protein-Protein Interaction - PMC [pmc.ncbi.nlm.nih.gov]
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